

Personal protective equipment for handling 4-Hydroxyphenylacetic acid-d4

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Compound of Interest

Compound Name: 4-Hydroxyphenylacetic acid-d4

Cat. No.: B15570012

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Essential Safety and Handling Guide for 4-Hydroxyphenylacetic acid-d4

This guide provides crucial safety and logistical information for the handling and disposal of **4-Hydroxyphenylacetic acid-d4**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Hazard Identification and Summary

4-Hydroxyphenylacetic acid-d4 should be handled with the same precautions as its non-deuterated counterpart, 4-Hydroxyphenylacetic acid. The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3]}

Hazard Summary Table

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[1][2]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation.[1][2][3]

Personal Protective Equipment (PPE)

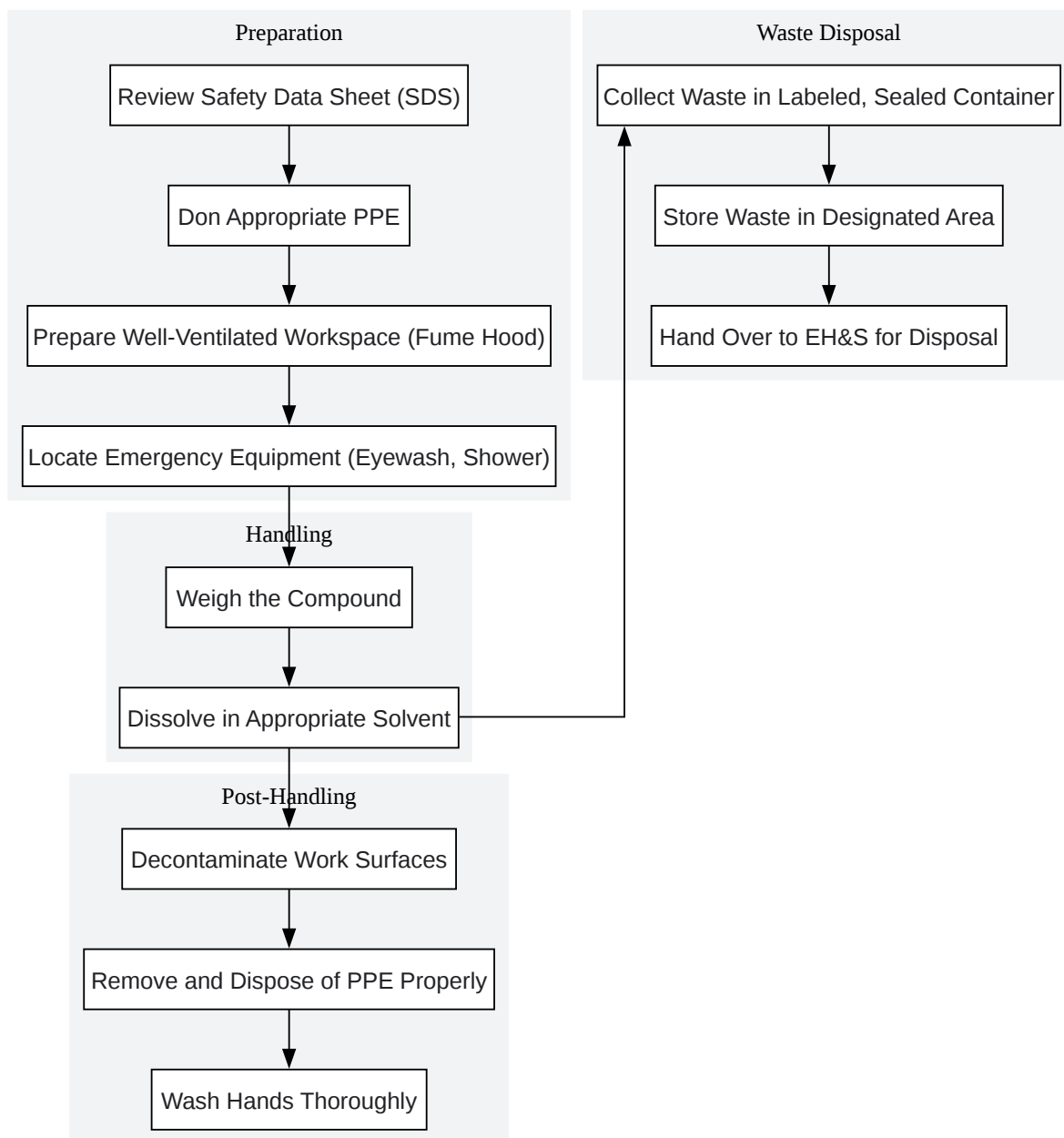
A comprehensive PPE plan is the first line of defense against chemical exposure. The following table outlines the recommended PPE for handling **4-Hydroxyphenylacetic acid-d4**.

Personal Protective Equipment (PPE) Requirements

Body Part	Required PPE	Material/Standard	Rationale
Hands	Chemical-resistant gloves	Nitrile or butyl rubber[4][5]	To prevent skin contact and irritation. [4] Double gloving can provide an additional layer of protection.[6]
Eyes/Face	Safety glasses with side-shields or goggles	Conforming to EN166 or NIOSH approved[7]	To protect against splashes that can cause serious eye irritation.[4][6]
Face shield	-	Recommended for additional protection, especially when handling larger quantities or during procedures with a high risk of splashing. [5][6]	
Body	Laboratory coat or chemical-resistant apron	-	To protect clothing and skin from splashes and spills.[6]
Respiratory	Use in a well-ventilated area or fume hood	-	To prevent inhalation of dust or vapors, which may cause respiratory irritation.[1] [6]
N95 mask or full-face respirator with acid gas cartridges	Recommended for higher exposure levels	For situations with a higher risk of generating dust or aerosols.[4]	

Handling and Operational Plan

Adherence to a strict operational protocol is essential for minimizing risks. The following workflow outlines the key steps for safely handling **4-Hydroxyphenylacetic acid-d4**.



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Caption: Workflow for Safe Handling of **4-Hydroxyphenylacetic acid-d4**.

Step-by-Step Handling Protocol:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for 4-Hydroxyphenylacetic acid.[\[6\]](#)
 - Put on all required personal protective equipment as detailed in the PPE table above.[\[6\]](#)
 - Ensure you are working in a well-ventilated area, preferably a chemical fume hood.[\[6\]](#)
 - Confirm the location and functionality of emergency eyewash stations and safety showers.[\[6\]](#)
- Handling:
 - Carefully weigh the solid compound, avoiding the generation of dust.
 - When dissolving, add the solid to the solvent slowly.
 - Always handle the chemical with care to avoid spills and splashes.[\[6\]](#) Never point container openings towards yourself or others.[\[6\]](#)
- Post-Handling:
 - After use, decontaminate all work surfaces.
 - Remove PPE carefully, avoiding self-contamination, and dispose of single-use items in the appropriate waste stream.
 - Wash hands thoroughly with soap and water after handling the chemical.[\[2\]](#)

Disposal Plan

Proper disposal of **4-Hydroxyphenylacetic acid-d4** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol:

- Waste Collection:
 - Collect all waste, including unused material and contaminated consumables (e.g., gloves, wipes), in a clearly labeled and sealed hazardous waste container.
- Waste Storage:
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Final Disposal:
 - Dispose of the chemical waste through your institution's Environmental Health and Safety (EH&S) department or a licensed disposal company.^[7] Do not empty into drains.^[1] All disposal activities must be in accordance with local, regional, and national regulations.^[1]

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